

8-Bromooctanoic acid solubility ethanol ethyl acetate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

[Get Quote](#)

Basic Physical Properties and Solubility

The table below summarizes the key physical properties of **8-Bromooctanoic acid** (CAS 17696-11-6) based on the search results [1] [2] [3].

Property	Value / Description
Molecular Formula	C ₈ H ₁₅ BrO ₂ [1] [3] [4]
Molecular Weight	223.11 g/mol [1] [3] [4]
Melting Point	35-37 °C (lit.) [1] [2] [3]
Boiling Point	147-150 °C at 2 mmHg (lit.) [1] [2] [3]
Form	White to cream crystalline powder or off-white powder [1] [3]
Solubility in Water	Slightly soluble [1] [3] [4]
Solubility in Ethanol	Information not explicitly found
Solubility in Ethyl Acetate	Information not explicitly found

Property	Value / Description
Other Solubility Data	Slightly soluble in chloroform and methanol [1] [3] [4]

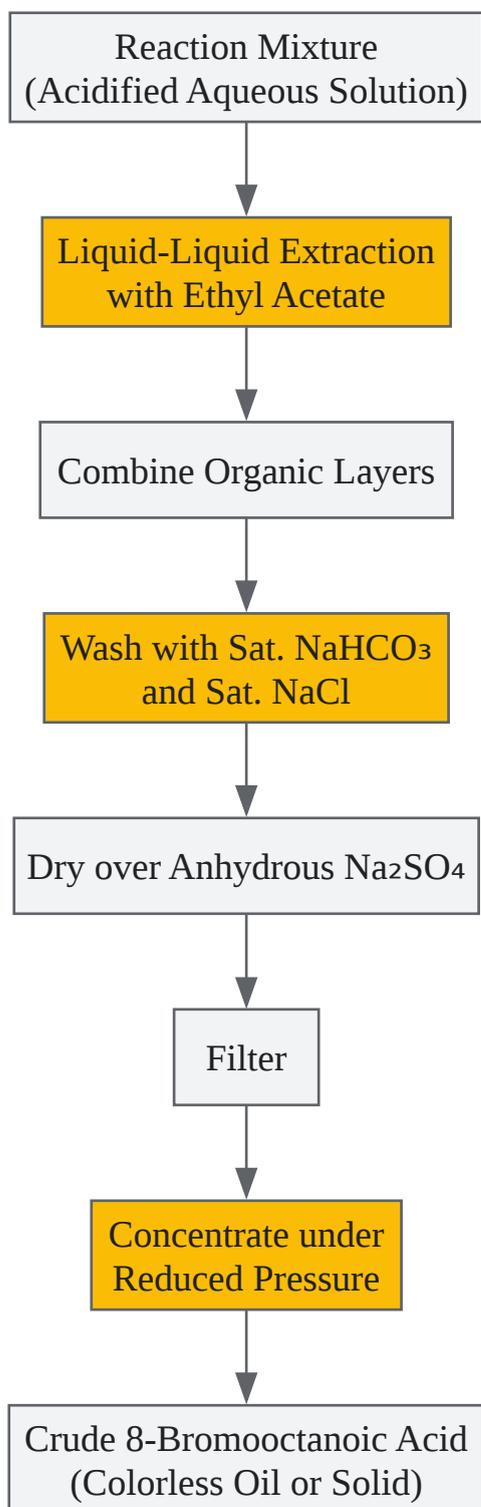
Experimental Context and Synthesis

While quantitative solubility data is unavailable, the search results provide context on how **8-Bromooctanoic acid** is handled in the laboratory, which can serve as a qualitative guide.

- **Synthesis Procedure:** A common synthesis method for **8-Bromooctanoic acid** involves the **hydrolysis of its ethyl ester precursor, Ethyl 8-bromooctanoate**. The procedure uses **ethyl acetate** to extract the product from the aqueous reaction mixture after acidification [1] [3]. This indicates that **8-Bromooctanoic acid** has sufficient solubility in ethyl acetate for it to be a practical extraction solvent.
- **Purification and Handling:** The compound is recommended to be **sealed in dry and stored at room temperature** [1] [3]. Its physical form is a low-melting-point solid, which may become liquid during handling in a typical lab environment.

Experimental Workflow for Handling and Purification

Based on the synthesis and handling information, the following diagram outlines a general experimental workflow for the purification of **8-Bromooctanoic acid**, which leverages its solubility properties:



[Click to download full resolution via product page](#)

*Workflow for the isolation of **8-Bromooctanoic acid** after synthesis.*

Safety and Handling Considerations

8-Bromooctanoic acid is a **corrosive** substance [1] [2] [4]. When working with this compound in the lab, especially during processes involving heating or dissolution, you must adhere to the following safety precautions [1] [2] [3]:

- **Personal Protective Equipment (PPE):** Always wear suitable protective clothing, gloves, and eye/face protection (eyeshields, faceshields) [1] [4].
- **Respiratory Protection:** Use a type P3 (EN 143) respirator cartridge if ventilation is insufficient [2].
- **First Aid:** In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. If swallowed or in case of skin contact, seek medical attention immediately [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 8 | 17696-11-6 Bromooctanoic acid [chemicalbook.com]
2. - 8 97 17696-11-6 Bromooctanoic acid [sigmaaldrich.com]
3. 17696-11-6 | CAS DataBase [chemicalbook.com]
4. - 8 | CAS#:17696-11-6 | Chemsrvc Bromooctanoic acid [chemsrc.com]

To cite this document: Smolecule. [8-Bromooctanoic acid solubility ethanol ethyl acetate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b666759#8-bromooctanoic-acid-solubility-ethanol-ethyl-acetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com